Protocol for the Dissolution and Storage of Rock2-IN-7

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Compound of Interest

Compound Name:	*Rock2-IN-7*
Cat. No.:	*B12377157*

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This document provides detailed application notes and protocols for the proper dissolution and storage of the ROCK2 inhibitor, **Rock2-IN-7**. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Product Information

Property	Value
Molecular Formula	$C_{26}H_{28}FN_5O$
Molecular Weight	445.53 g/mol
CAS Number	3000541-95-4

Solubility and Stability

Proper dissolution and storage are paramount to preserving the biological activity of **Rock2-IN-7**. While specific solubility data for **Rock2-IN-7** is not readily available in public literature, general guidelines for similar ROCK inhibitors suggest solubility in dimethyl sulfoxide (DMSO).

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Table 1: Solubility and Recommended Solvents

Solvent	Concentration	Comments
Dimethyl Sulfoxide (DMSO)	≥ 10 mg/mL (estimated)	It is recommended to use anhydrous/low moisture DMSO. Sonication may be required to fully dissolve the compound.
Ethanol	Insoluble or sparingly soluble	Not recommended as a primary solvent.
Aqueous Buffers (e.g., PBS)	Insoluble or sparingly soluble	Not recommended for initial stock solution preparation. Dilution of a DMSO stock into aqueous buffers for working solutions is acceptable.

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place. Protect from moisture.
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-20°C	Up to 1 month	For short-term storage.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

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This protocol describes the preparation of a 10 mM stock solution of **Rock2-IN-7** in DMSO.

Materials:

- **Rock2-IN-7** solid powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate: Allow the vial of **Rock2-IN-7** solid powder to reach room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh the desired amount of **Rock2-IN-7** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.455 mg of the compound.
- Dissolve: Add the appropriate volume of DMSO to the vial containing the powder. For a 10 mM solution with 4.455 mg of **Rock2-IN-7**, add 1 mL of DMSO.
- Mix: Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Aliquot: Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- Store: Store the aliquots at -80°C for long-term storage or at -20°C for short-term use.

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Preparation of Working Solutions

For cell-based assays and other experiments, the DMSO stock solution must be diluted to the final working concentration in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

- The final concentration of DMSO in the working solution should be kept as low as possible (typically <0.5%) to avoid solvent-induced cellular toxicity.
- Prepare working solutions fresh for each experiment and do not store them for extended periods.

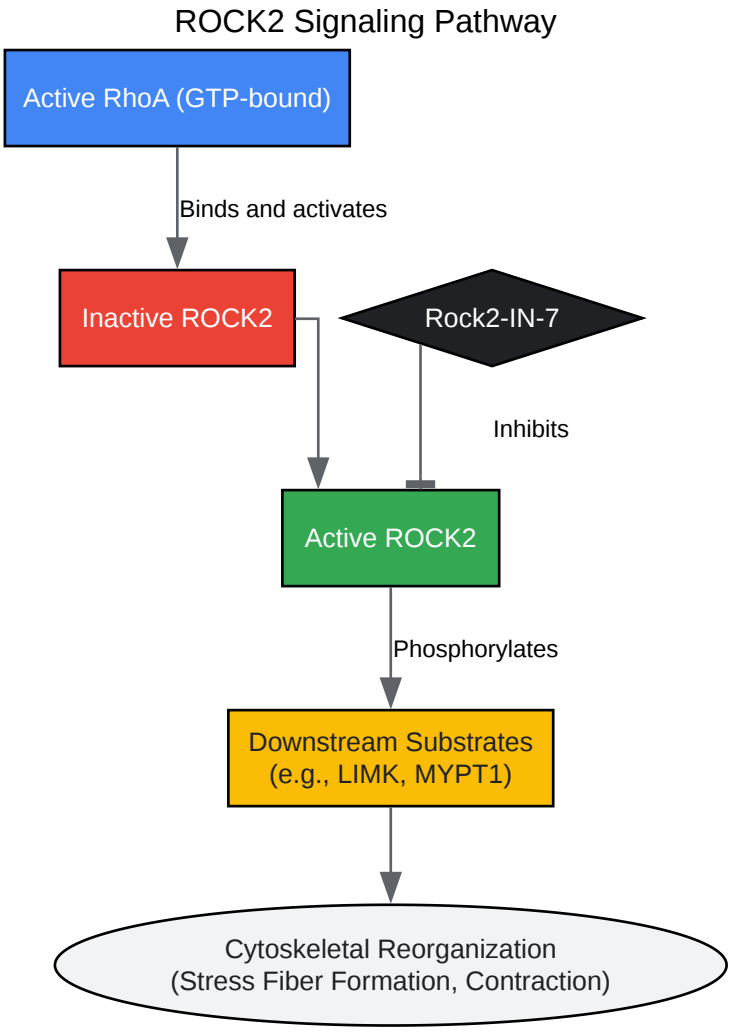
Procedure:

- Thaw: Thaw a single aliquot of the **Rock2-IN-7** DMSO stock solution at room temperature.
- Dilute: Perform a serial dilution of the stock solution into the desired aqueous buffer or cell culture medium to achieve the final working concentration. For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Mix: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause precipitation of the compound.
- Use Immediately: Use the freshly prepared working solution in your experiment without delay.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of ROCK2 and the experimental workflow for dissolving and storing **Rock2-IN-7**.

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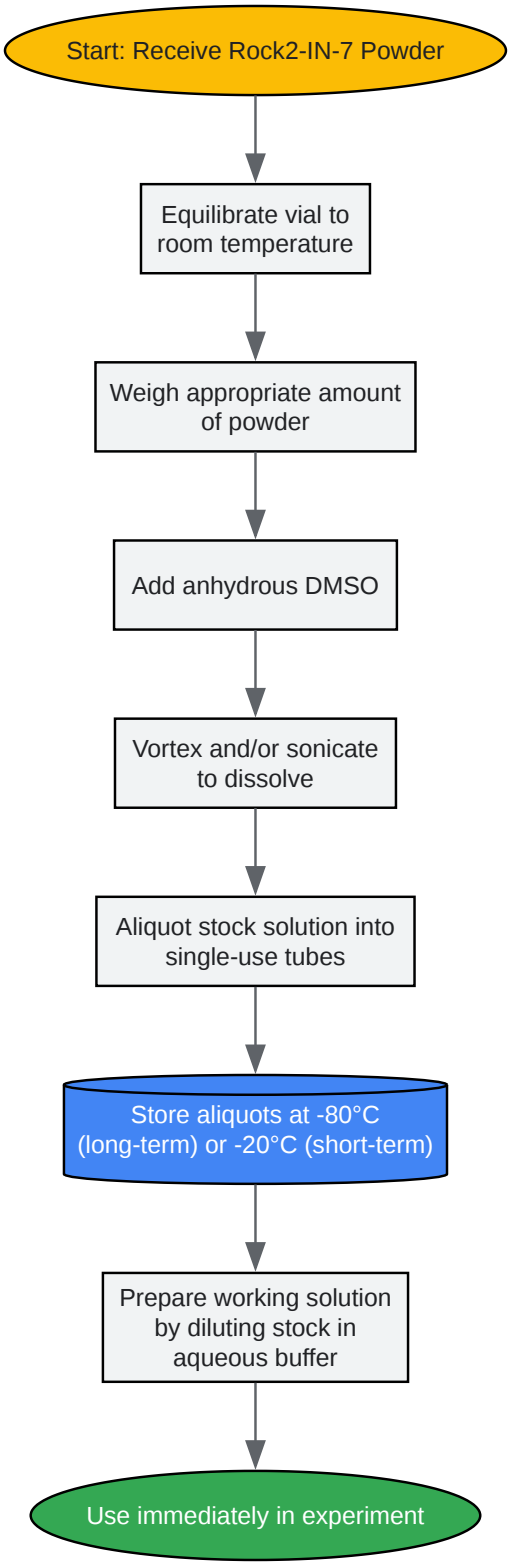


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Caption: Simplified ROCK2 signaling pathway and the inhibitory action of **Rock2-IN-7**.

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Rock2-IN-7 Dissolution and Storage Workflow



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Caption: Workflow for the proper dissolution and storage of **Rock2-IN-7**.

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